

Application Notes and Protocols for MMRI64 Administration in Mouse Xenograft Models

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Compound of Interest

Compound Name: MMRI64

Cat. No.: B15582089

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Audience: Researchers, scientists, and drug development professionals.

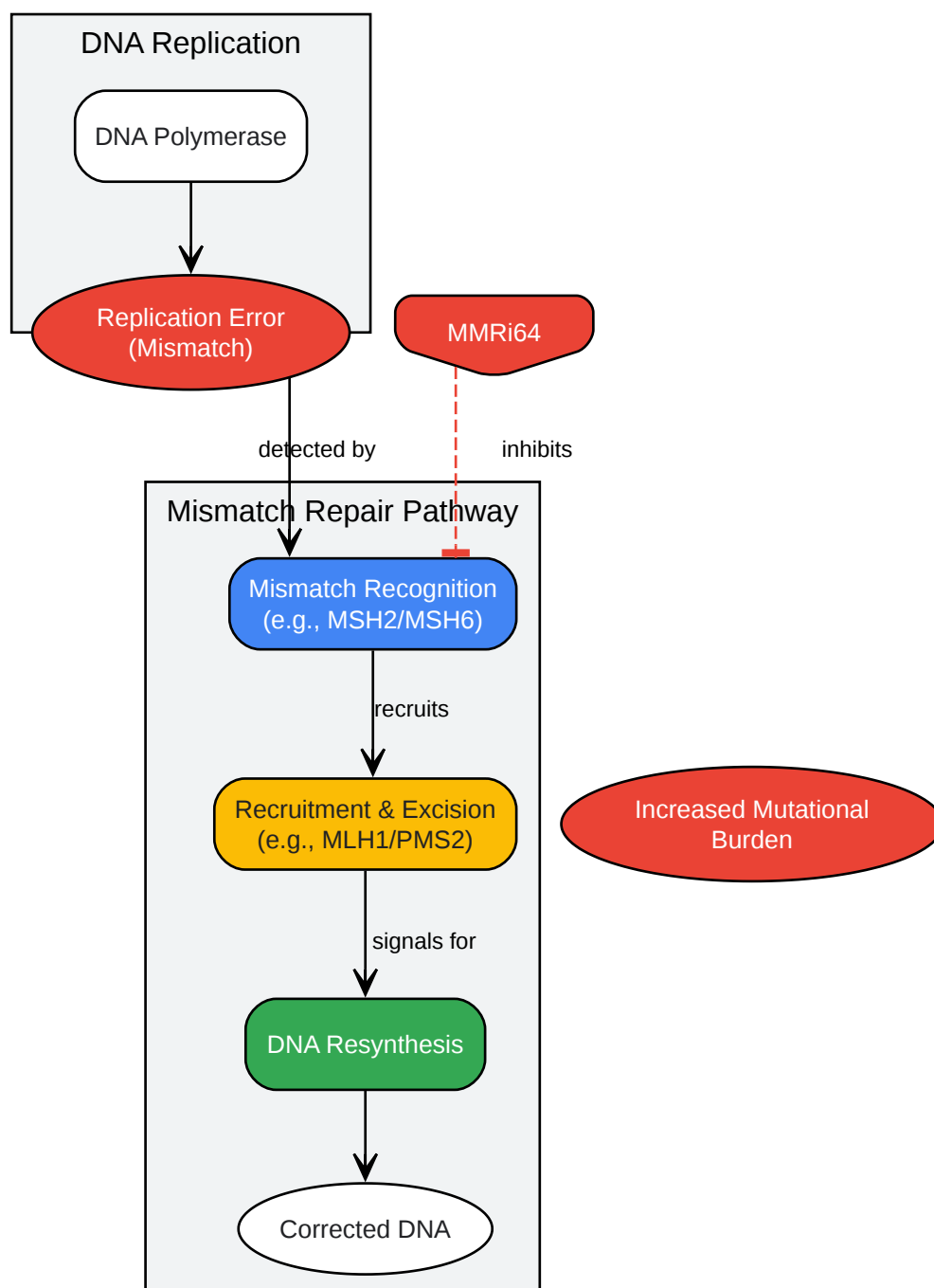
Introduction

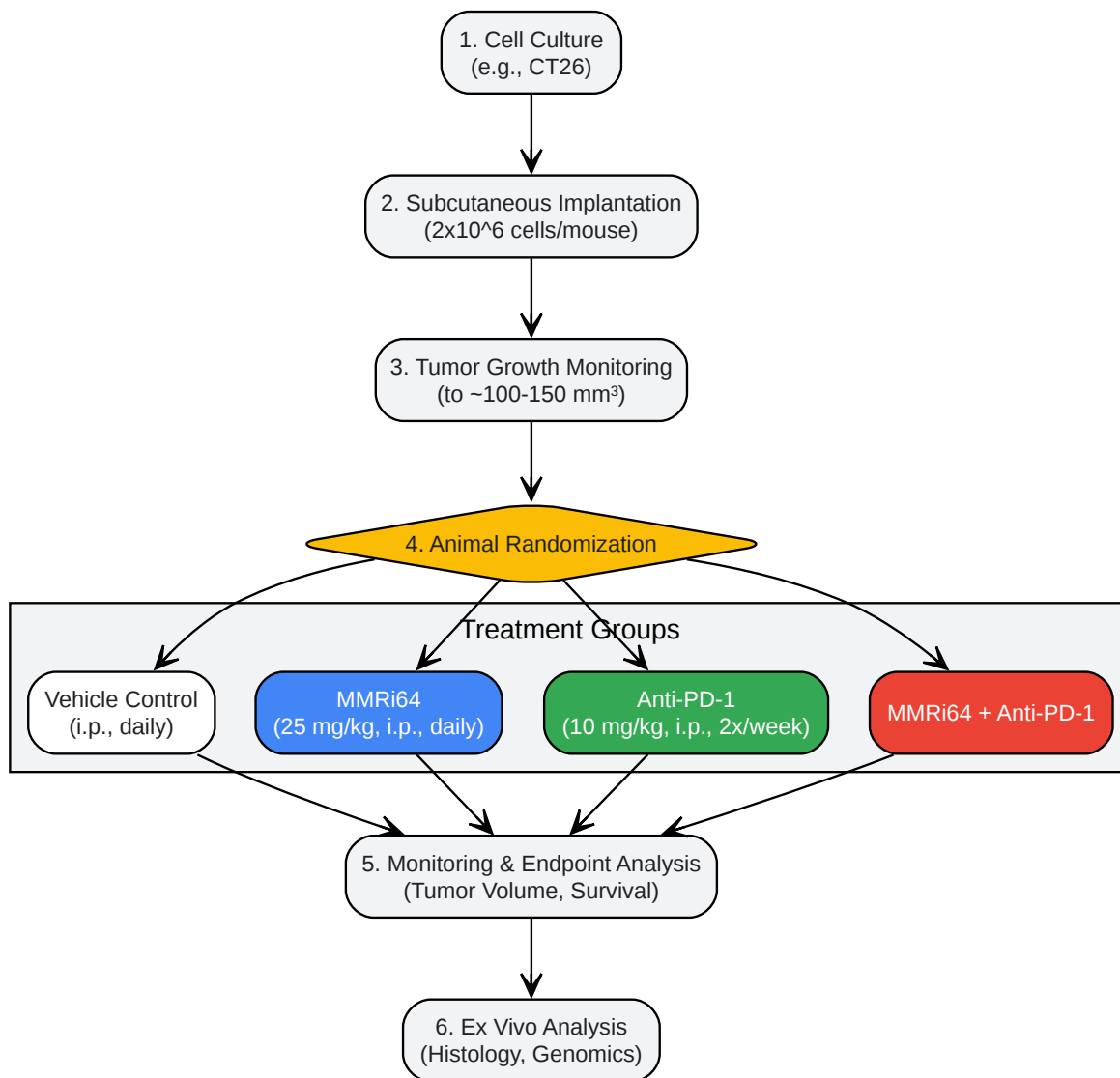
DNA Mismatch Repair (MMR) is a crucial cellular mechanism for maintaining genomic stability by correcting errors that occur during DNA replication.^[1] In certain cancers, the MMR pathway is deficient (dMMR), leading to an accumulation of mutations and a phenotype known as microsatellite instability-high (MSI-H).^[2] These tumors are often immunogenic due to the high neoantigen load, making them susceptible to immune checkpoint inhibitors.^{[1][2]} MMR inhibitors, such as the hypothetical agent **MMRI64**, are being investigated as a therapeutic strategy to potentially induce a dMMR-like state in MMR-proficient tumors, thereby sensitizing them to immunotherapy or other DNA-damaging agents. This document provides a detailed protocol for the administration and evaluation of **MMRI64** in mouse xenograft models, a critical step in the preclinical assessment of this novel therapeutic agent.

Mechanism of Action

MMRI64 is a potent and selective inhibitor of a key protein in the DNA Mismatch Repair pathway. The MMR pathway can be broadly divided into four main steps: mismatch recognition, recruitment of accessory proteins, excision of the mismatched DNA segment, and resynthesis

of the correct DNA sequence.^[1] **MMRi64** is hypothesized to interfere with the initial mismatch recognition step, preventing the repair of DNA replication errors. This leads to an increased mutational burden in cancer cells, potentially generating novel neoantigens that can be recognized by the immune system. The therapeutic rationale is that by inducing a hypermutable state, **MMRi64** can render immunologically "cold" tumors "hot," thereby enhancing the efficacy of immune checkpoint blockade.^[1]





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References

- 1. Neophore | DNA Mismatch Repair Inhibitors [neophore.com]
- 2. mskcc.org [mskcc.org]
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